

# Application Notes and Protocols for Textile Dyeing Research Using Pigment Red 21

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## Compound of Interest

Compound Name: *Pigment Red 21*

CAS No.: *6410-26-0*

Cat. No.: *B1360073*

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These application notes provide a comprehensive overview of the use of **Pigment Red 21** in textile dyeing applications. Detailed protocols for laboratory-scale dyeing of cotton fabric are presented, along with a summary of the pigment's performance characteristics. The information is intended to serve as a foundational guide for research and development purposes.

## Introduction

**Pigment Red 21**, also known as Fast Red 2R, is a monoazo pigment that presents as a yellowish-red powder.[1][2][3] Due to its insolubility in water and lack of direct affinity for textile fibers, its application in textile coloration is achieved through the use of a binder system. This process involves adhering the pigment particles to the surface of the textile substrate. Pigment dyeing is a versatile technique applicable to a wide range of fibers, including cotton and its blends. The key advantages of pigment printing and dyeing include the simplicity of the technical process, which often eliminates the need for extensive washing-off steps, and the ability to produce well-defined designs.[4][5]

## Physicochemical and Technical Data of Pigment Red 21

A summary of the key properties of **Pigment Red 21** is provided in the table below. This data has been compiled from various technical data sheets and represents typical values.

Property	Value	References
C.I. Name	Pigment Red 21	[1][2]
C.I. Number	12300	[1][6]
CAS Number	6410-26-0	[1][2]
Chemical Family	Monoazo	[1][2]
Appearance	Red Powder	[1]
Shade	Yellowish Red	[1]
Density (g/cm <sup>3</sup> )	1.5	[2][6]
Oil Absorption ( g/100g )	35-50	[6]
pH Value	6.0-8.0	[1]
Heat Resistance (°C)	160	[1]

## Colorfastness Properties of Pigment Red 21

The following table summarizes the colorfastness properties of textiles dyed with **Pigment Red 21**. The ratings are based on a scale of 1 to 5 (or 1 to 8 for lightfastness), where a higher number indicates better fastness. These values are indicative and can be influenced by the substrate, binder system, and curing process.

Fastness Property	Rating	References
Light Fastness (1-8)	5-7	[1][2][7]
Water Resistance (1-5)	4	[2][6]
Acid Resistance (1-5)	4-5	[1][2]
Alkali Resistance (1-5)	4-5	[1][2]
Soap Resistance (1-5)	4	[1]
Bleeding Resistance (1-5)	3-4	[1]
Alcohol Resistance (1-5)	4	[1]
Ester Resistance (1-5)	3	[1]
Benzene Resistance (1-5)	3-4	[1]
Ketone Resistance (1-5)	3	[1]

## Experimental Protocols

Two common laboratory methods for applying **Pigment Red 21** to cotton fabric are detailed below: the pad-dry-cure method for continuous application and the exhaustion method for garment or piece dyeing.

### Protocol 1: Pad-Dry-Cure Method for Cotton Fabric

This method is suitable for continuous dyeing of fabric pieces.

#### 4.1.1. Materials and Equipment

- Pre-treated (scoured and bleached) 100% cotton fabric
- **Pigment Red 21** dispersion
- Acrylic binder
- Thickener (e.g., polyacrylate-based)

- Fixing agent (e.g., melamine-formaldehyde resin)
- Wetting agent
- Ammonia solution
- Laboratory padding machine
- Stenter or oven for drying and curing
- Beakers, glass rods, and a digital balance

#### 4.1.2. Padding Paste Formulation

A typical formulation for the padding paste is as follows:

Component	Concentration
Pigment Red 21 Dispersion (20% stock)	20 - 50 g/L
Acrylic Binder	100 - 150 g/L
Thickener	10 - 20 g/L
Fixing Agent	10 - 20 g/L
Wetting Agent	1 - 2 g/L
Ammonia	To adjust pH to 8.0-8.5
Water	To make up 1 Liter

#### 4.1.3. Procedure

- **Paste Preparation:** In a beaker, add the required amount of water, followed by the thickener, and stir until a homogeneous paste is formed. Add the binder, wetting agent, and **Pigment Red 21** dispersion while stirring. Finally, adjust the pH to 8.0-8.5 with a dilute ammonia solution.

- **Padding:** The pre-treated cotton fabric is passed through the padding machine containing the pigment paste. The nip pressure should be adjusted to achieve a wet pick-up of 70-80%.
- **Drying:** The padded fabric is then dried at 90-100°C for 3-5 minutes.
- **Curing:** The dried fabric is cured at 140-150°C for 3-5 minutes to fix the pigment onto the fabric.[8]
- **Post-Treatment:** The cured fabric is ready for use. A light washing or rinsing can be performed if a softer hand-feel is desired.

## Protocol 2: Exhaustion Dyeing Method for Cotton Garments/Fabric

This method is suitable for achieving a "weathered" or "washed-down" look on garments or fabric pieces.

### 4.2.1. Materials and Equipment

- Pre-treated 100% cotton fabric or garments
- **Pigment Red 21** dispersion
- Cationic pretreatment agent
- Acrylic binder (preferably cationic)
- Acetic acid
- Laboratory-scale garment dyeing machine or a beaker with a stirrer
- Water bath or heating mantle

### 4.2.2. Recipe

Component	Concentration (on weight of fabric)
Cationic Pretreatment Agent	2.0 - 4.0 %
Pigment Red 21 Dispersion (20% stock)	1.0 - 3.0 %
Binder	3.0 - 5.0 %
Acetic Acid	To adjust pH
Liquor Ratio	1:10 - 1:20

#### 4.2.3. Procedure

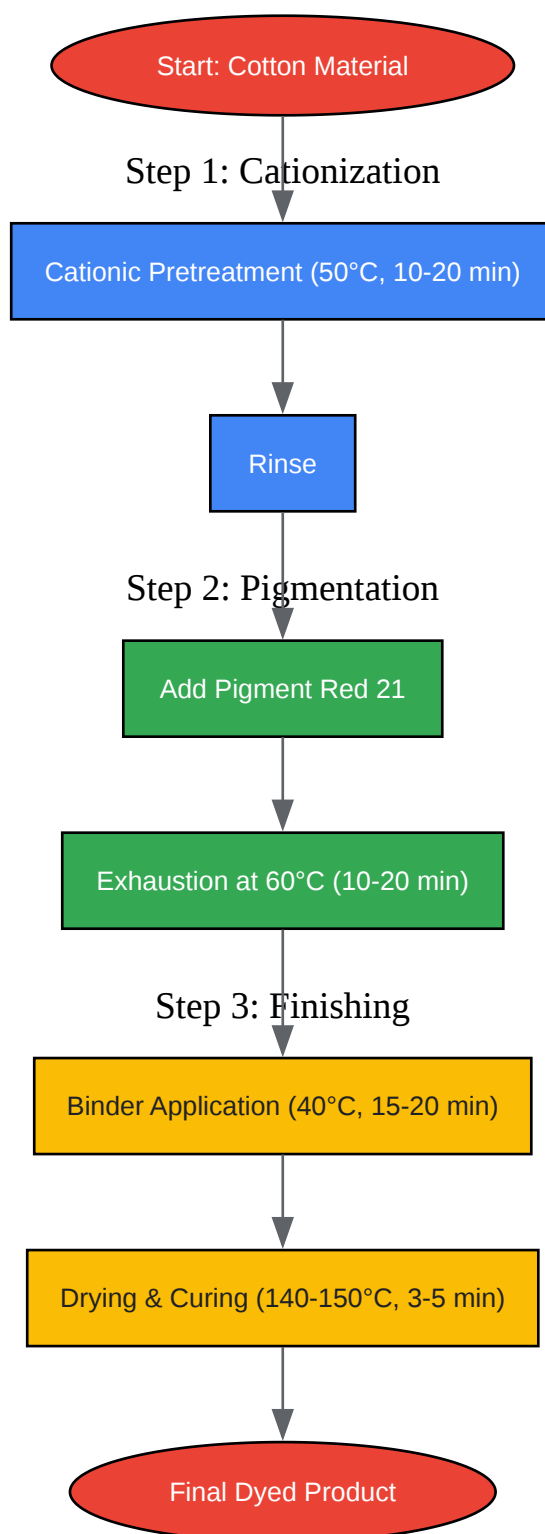
- Cationic Pretreatment:
  - Load the cotton material into the dyeing vessel.
  - Set the bath at 27°C and adjust the pH to 4.7 with acetic acid.[9]
  - Add the cationic pretreatment agent and raise the temperature to 50°C at a rate of 1.5°C per minute.[9]
  - Run for 10-20 minutes to allow for the exhaustion of the cationic agent onto the fabric.[9]
  - Drain the bath and rinse the material thoroughly.[9]
- Pigmentation:
  - Set a new bath at 27°C.
  - Add the pre-diluted **Pigment Red 21** dispersion over 15 minutes and run for an additional 10 minutes.[9]
  - Raise the temperature to 60°C at a rate of 1°C per minute.[9]
  - Run for 10-20 minutes to allow for the pigment to exhaust onto the cationized cotton.[9]
  - Drain the bath.

- Binder Application and Curing:
  - Set a new bath at 40°C.
  - Add the binder and run for 15-20 minutes.
  - Drain the bath, extract excess water, and tumble dry the material.
  - Cure the dyed material in an oven at 140-150°C for 3-5 minutes.

## Visualization of Experimental Workflows

### Pad-Dry-Cure Workflow





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- To cite this document: BenchChem. [Application Notes and Protocols for Textile Dyeing Research Using Pigment Red 21]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1360073/docs#application-notes-and-protocols-for-textile-dyeing-research-using-pigment-red-21\]](https://www.benchchem.com/product/b1360073/docs#application-notes-and-protocols-for-textile-dyeing-research-using-pigment-red-21)

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